

Synthesis of 2,3-Dibromo-6-fluorobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dibromo-6-fluorobenzaldehyde

Cat. No.: B1431323

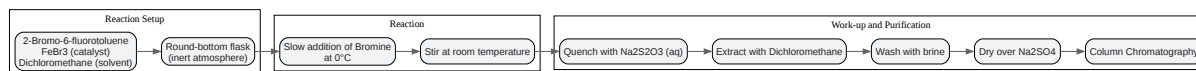
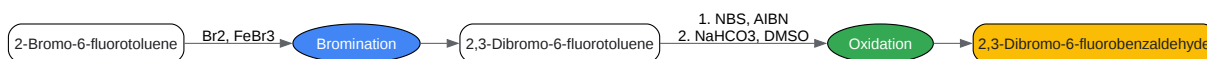
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathways for **2,3-Dibromo-6-fluorobenzaldehyde**, a key intermediate in the development of novel therapeutics and advanced materials. This document provides a comprehensive overview of a plausible synthetic route, complete with detailed experimental protocols and quantitative data derived from analogous reactions.

Proposed Synthesis Pathway

A direct, experimentally validated synthesis of **2,3-Dibromo-6-fluorobenzaldehyde** is not extensively reported in publicly available literature. However, a robust and logical two-step pathway can be proposed based on well-established organic synthesis methodologies. The proposed route commences with the electrophilic bromination of commercially available 2-bromo-6-fluorotoluene to yield 2,3-dibromo-6-fluorotoluene, followed by the oxidation of the methyl group to the target aldehyde.



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